

characterization of 4-Benzylxy-3,3-dimethylbut-1-yne

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Compound of Interest

Compound Name: 4-Benzylxy-3,3-dimethylbut-1-yne

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An In-depth Technical Guide to **4-Benzylxy-3,3-dimethylbut-1-yne**

Prepared by: Gemini, Senior Application Scientist

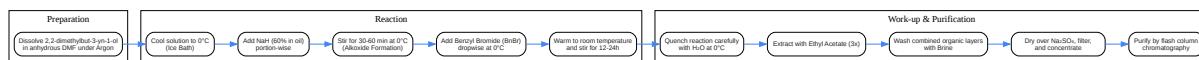
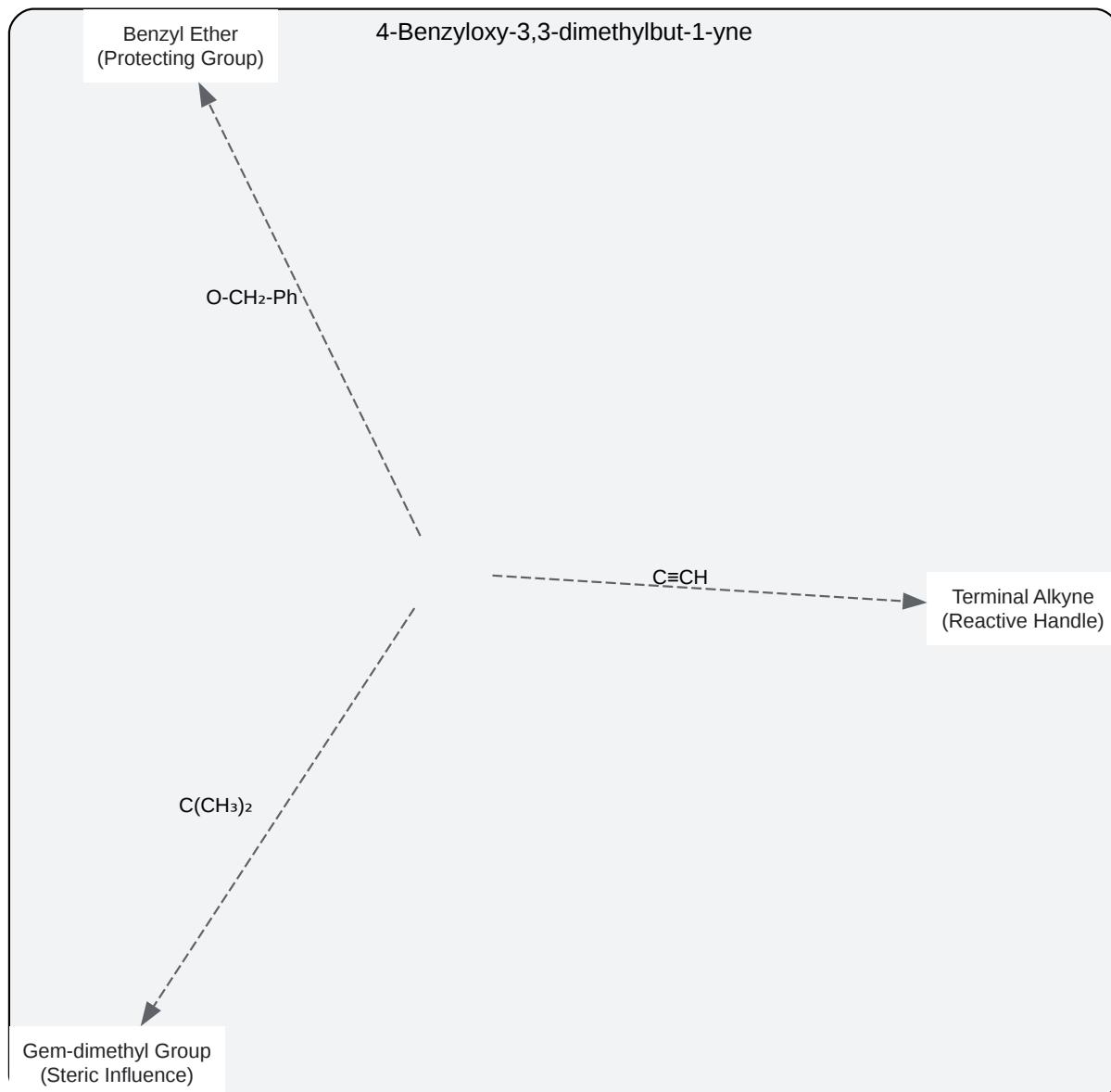
Abstract

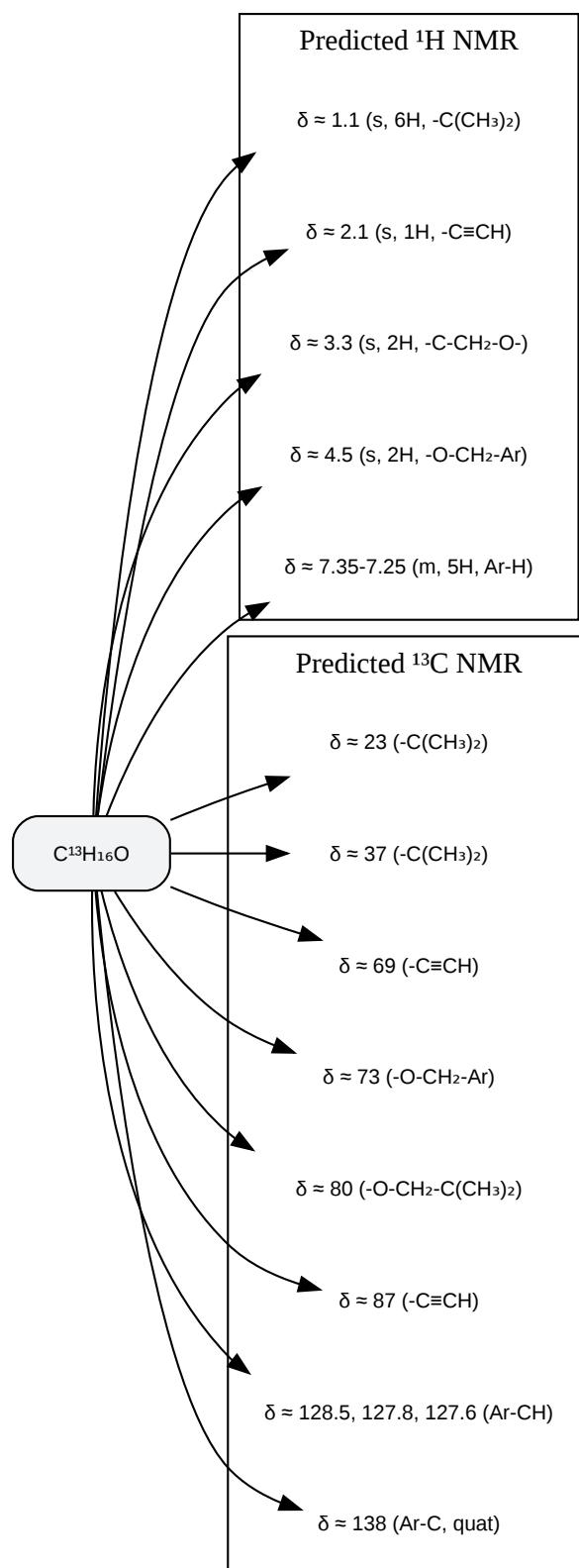
This technical guide provides a comprehensive characterization of **4-Benzylxy-3,3-dimethylbut-1-yne** (CAS No. 1092536-54-3), a versatile synthetic intermediate with significant potential in drug discovery and materials science. The document details its physicochemical properties, a robust protocol for its synthesis via Williamson etherification, and a thorough, predictive analysis of its spectroscopic signature (¹H NMR, ¹³C NMR, IR, and MS). Furthermore, this guide explores the characteristic reactivity of its terminal alkyne and benzyl ether moieties, highlighting its utility as a molecular building block. Safety protocols and handling recommendations are also provided to ensure its proper use in a research environment.

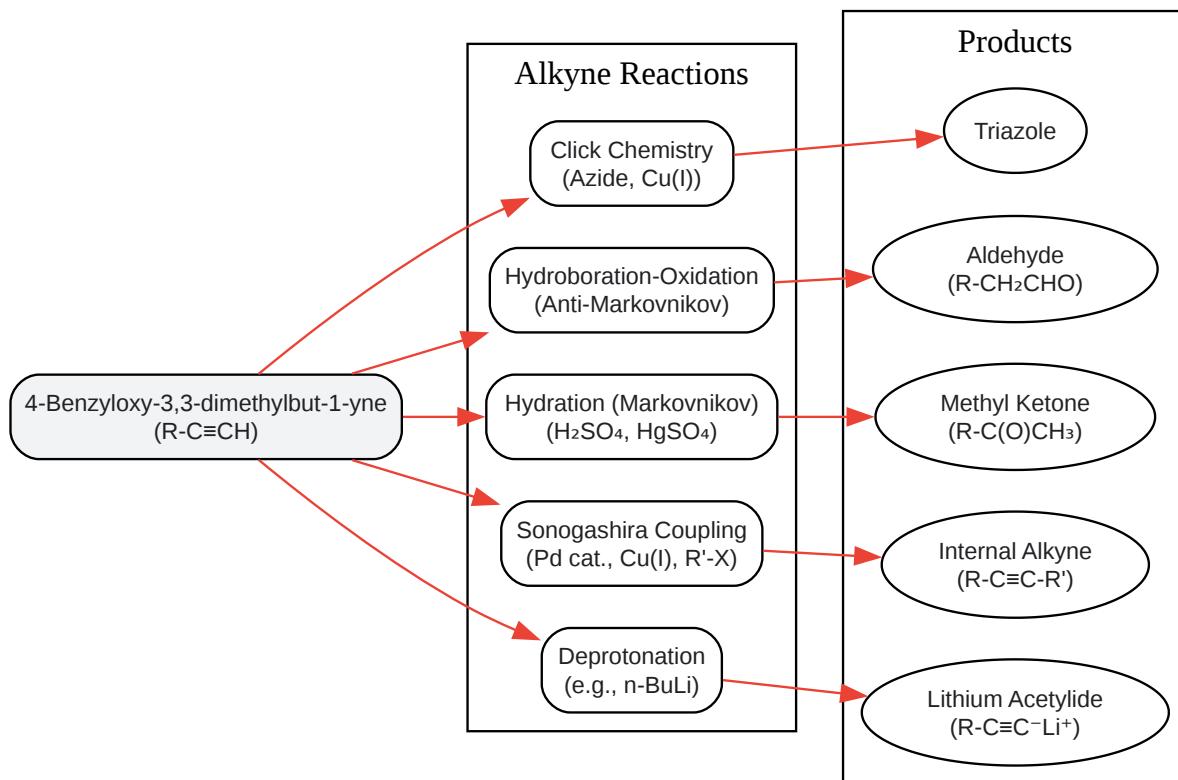
Introduction and Molecular Overview

4-Benzylxy-3,3-dimethylbut-1-yne is a bifunctional organic molecule featuring a terminal alkyne and a benzyl-protected primary alcohol. The structure incorporates a sterically hindered neopentyl-like core, which imparts unique spatial and reactivity characteristics. The terminal alkyne is a highly versatile functional group, amenable to a wide array of transformations including carbon-carbon bond formation (e.g., Sonogashira coupling), cycloadditions (e.g.,

"click" chemistry), and hydration reactions.^{[1][2]} The benzyloxy group serves as a robust protecting group for the primary alcohol, stable to a wide range of reaction conditions but readily removable via standard hydrogenolysis procedures. This combination makes the molecule an attractive building block for introducing a protected, sterically encumbered hydroxymethyl fragment into more complex molecular architectures, a valuable strategy in medicinal chemistry for modulating pharmacokinetic properties.







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References

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- 2. scribd.com [scribd.com]
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